

Discovery and Initial Characterization of Geranyllinalool Synthase: A Technical Guide

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Compound of Interest

Compound Name: Geranyllinalool

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Introduction

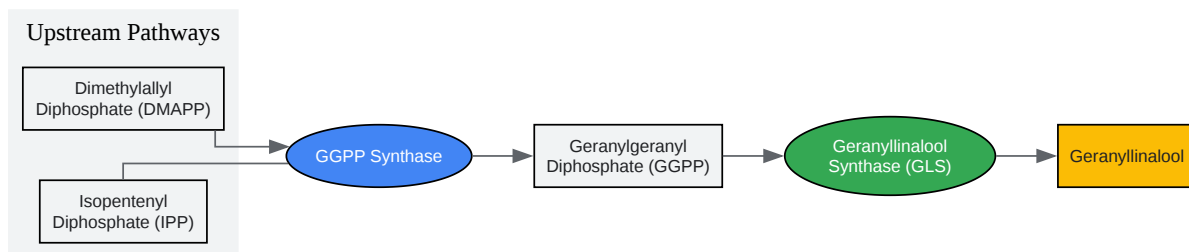
Geranyllinalool, an acyclic diterpenoid alcohol, is a key intermediate in the biosynthesis of various important plant metabolites, including the volatile C16 homoterpene (E,E)-4,8,12-trimethyltrideca-1,3,7,11-tetraene (TMTT), a compound involved in plant defense against herbivores. The enzyme responsible for its synthesis, **Geranyllinalool Synthase (GLS)**, catalyzes the conversion of the ubiquitous C20 precursor, geranylgeranyl diphosphate (GGPP), to **geranyllinalool**. This technical guide provides a comprehensive overview of the discovery, initial characterization, and key experimental protocols associated with this important enzyme.

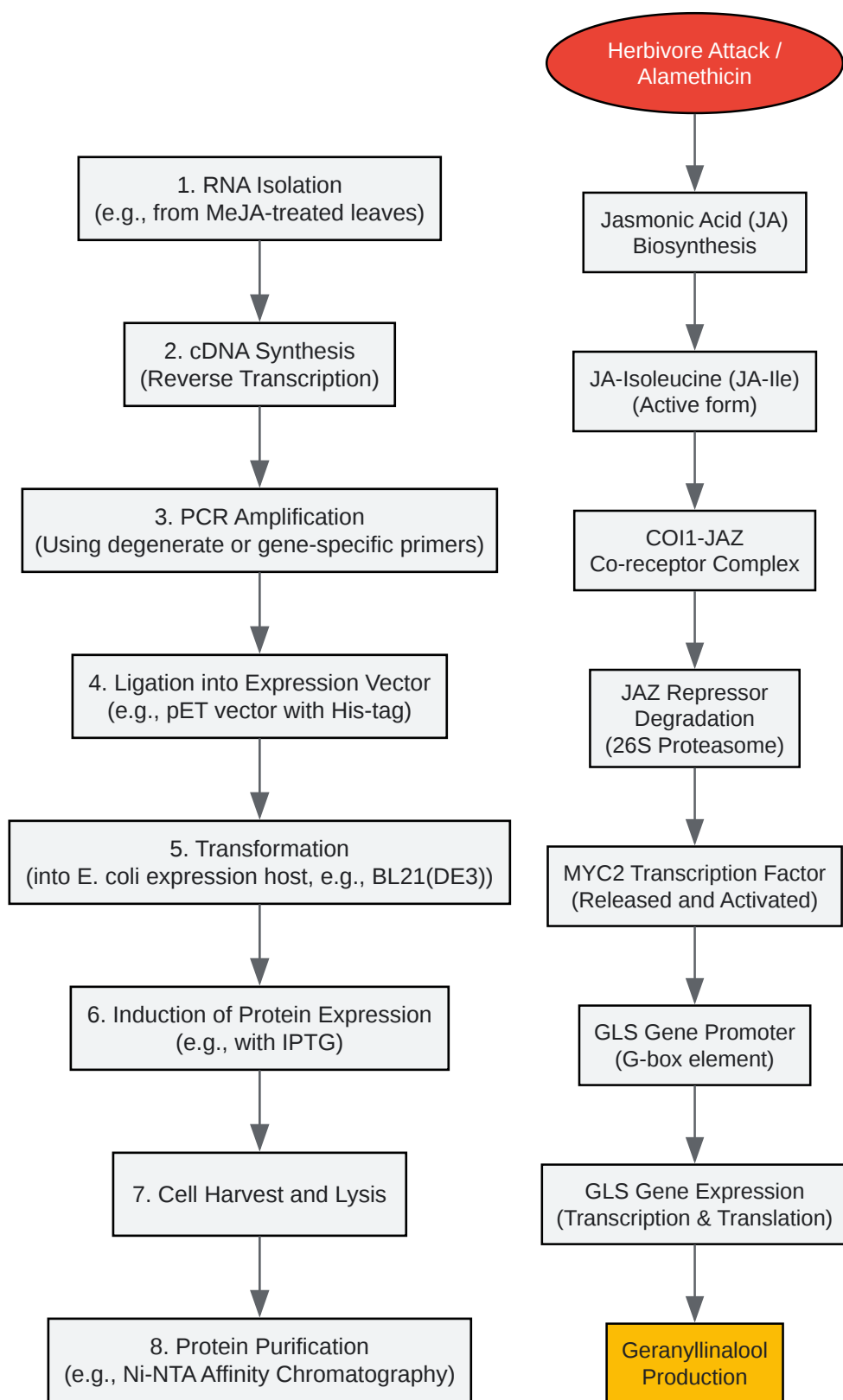
Initial Discovery

The first identification of a gene encoding a **geranyllinalool** synthase was reported in *Arabidopsis thaliana*. The gene, initially designated as At1g61120 and later named TPS04 or GES, was found to be responsible for the synthesis of (E,E)-**geranyllinalool**, the precursor to the insect-induced volatile TMTT[1]. Expression of the recombinant TPS04/GES protein in *Escherichia coli* and subsequent enzyme assays confirmed its function in converting GGPP to (E,E)-**geranyllinalool**[1]. Transgenic *Arabidopsis* lines with a T-DNA insertion in the TPS04 gene were unable to synthesize both (E,E)-**geranyllinalool** and TMTT, confirming the enzyme's role in planta[1].

Biosynthetic Pathway

The biosynthesis of **geranyllinalool** is a part of the broader terpenoid biosynthesis pathway. The direct precursor, GGPP, is synthesized through the sequential condensation of isopentenyl diphosphate (IPP) and its isomer dimethylallyl diphosphate (DMAPP)[2]. GLS then catalyzes a two-step reaction: the ionization of the C20 precursor GGPP to form a carbocation, followed by an allylic rearrangement and the addition of water to produce the tertiary alcohol, **geranyllinalool**[2].





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References

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- 2. Geranylinalool Synthases in Solanaceae and Other Angiosperms Constitute an Ancient Branch of Diterpene Synthases Involved in the Synthesis of Defensive Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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